

# Technical Support Center: Disposal of Hexafluoroglutaric Anhydride Waste

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## Compound of Interest

Compound Name: Hexafluoroglutaric anhydride

Cat. No.: B1294290

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This guide provides detailed protocols, frequently asked questions (FAQs), and troubleshooting advice for the safe disposal of **Hexafluoroglutaric Anhydride** waste. It is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is **Hexafluoroglutaric Anhydride** and what are its primary hazards?

A1: **Hexafluoroglutaric Anhydride** (CAS No. 376-68-1) is a corrosive, moisture-sensitive acid anhydride.<sup>[1][2][3]</sup> Its primary hazards include causing severe skin burns and serious eye damage.<sup>[1][4]</sup> It may also cause respiratory irritation.<sup>[1][4]</sup> As a per- and polyfluoroalkyl substance (PFAS), it is also subject to specific handling and disposal considerations due to its environmental persistence.<sup>[5][6][7][8]</sup>

Q2: What are the immediate first aid measures in case of exposure?

A2: In case of accidental exposure, immediate action is critical.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration and seek immediate medical attention.<sup>[1]</sup>
- Skin Contact: Take off immediately all contaminated clothing. Rinse the skin with plenty of water or shower.<sup>[1]</sup>

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[1]
- Ingestion: Rinse mouth. Do NOT induce vomiting.[1]

Q3: What personal protective equipment (PPE) is required when handling **Hexafluoroglutaric Anhydride** waste?

A3: Appropriate PPE is mandatory to ensure safety. This includes:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, butyl).[9]
- Eye and Face Protection: Chemical goggles or safety glasses and a face shield.[1]
- Skin and Body Protection: Wear suitable protective clothing or a lab coat.[1][9]
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection with an appropriate filter (e.g., type ABEK (EN14387) respirator filter).[2][9]

Q4: How should I store **Hexafluoroglutaric Anhydride** waste before disposal?

A4: Proper storage is crucial to prevent accidents.

- Keep waste in a tightly closed, compatible container.[1][10]
- The container must be clearly labeled as "Hazardous Waste" and list all chemical contents by percentage.[10][11]
- Store in a cool, dry, and well-ventilated area.[1]
- The storage area should be away from incompatible materials such as bases, strong oxidizing agents, and moisture.[1]
- Use secondary containment for all liquid waste.[10]

Q5: What are the approved disposal methods for **Hexafluoroglutaric Anhydride** waste?

A5: **Hexafluoroglutaric Anhydride** waste is considered hazardous waste.

- The recommended disposal method is to use an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]
- Do not dispose of this chemical down the drain or in regular trash.[10][12]
- All disposal must be in accordance with federal, state, and local regulations.[13][14] Contact your institution's Environmental Health & Safety (EHS) department for specific guidance and to schedule a waste pickup.[5][10]

## Troubleshooting Guide

Problem: I spilled a small amount of **Hexafluoroglutaric Anhydride** waste in the fume hood.

Solution:

- Ensure the fume hood is operating correctly.
- Wearing appropriate PPE, contain the spill using a dry chemical absorbent.
- Sweep or shovel the absorbent material into a designated, compatible container for hazardous waste disposal.[1]
- Ventilate the area.
- Decontaminate the spill area according to your lab's standard operating procedures for PFAS.[5]

Problem: The waste container is bulging or showing signs of pressure buildup.

Solution:

- Do not open the container. There may be a risk of explosion if heated under confinement.[1]
- If it is safe to do so, move the container to an isolated and well-ventilated area, such as a fume hood.
- Cool the container with a water spray or fog from a safe distance.[1]

- Immediately contact your institution's EHS or hazardous waste disposal team for emergency pickup and guidance.

Problem: I accidentally mixed **Hexafluoroglutaric Anhydride** waste with an incompatible material (e.g., a base).

Solution:

- Be aware that mixing with bases can cause a vigorous reaction.<sup>[1]</sup>
- If a reaction is occurring (e.g., heat, gas evolution), evacuate the immediate area and alert others.
- If the reaction is contained and you are trained to handle such situations, ensure proper ventilation and monitor the situation from a safe distance.
- Once the reaction has subsided, treat the resulting mixture as a new hazardous waste stream. Label it accordingly, noting the mixture's components.
- Contact your EHS department for guidance on how to proceed with the disposal of the mixed waste.

## Experimental Protocol: Quenching and Neutralization of Hexafluoroglutaric Anhydride Waste

This protocol describes a method for quenching small quantities of **Hexafluoroglutaric Anhydride** waste in a laboratory setting before collection by a hazardous waste disposal service. This procedure should only be performed by trained personnel in a controlled environment.

Objective: To safely hydrolyze and neutralize residual **Hexafluoroglutaric Anhydride** to the less reactive Hexafluoroglutaric acid.

Materials:

- **Hexafluoroglutaric Anhydride** waste

- Ice bath
- Stir plate and stir bar
- Dropping funnel
- Three-neck round-bottom flask
- Nitrogen or Argon gas inlet
- 5% Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- pH indicator strips or pH meter
- Appropriate hazardous waste container

#### Procedure:

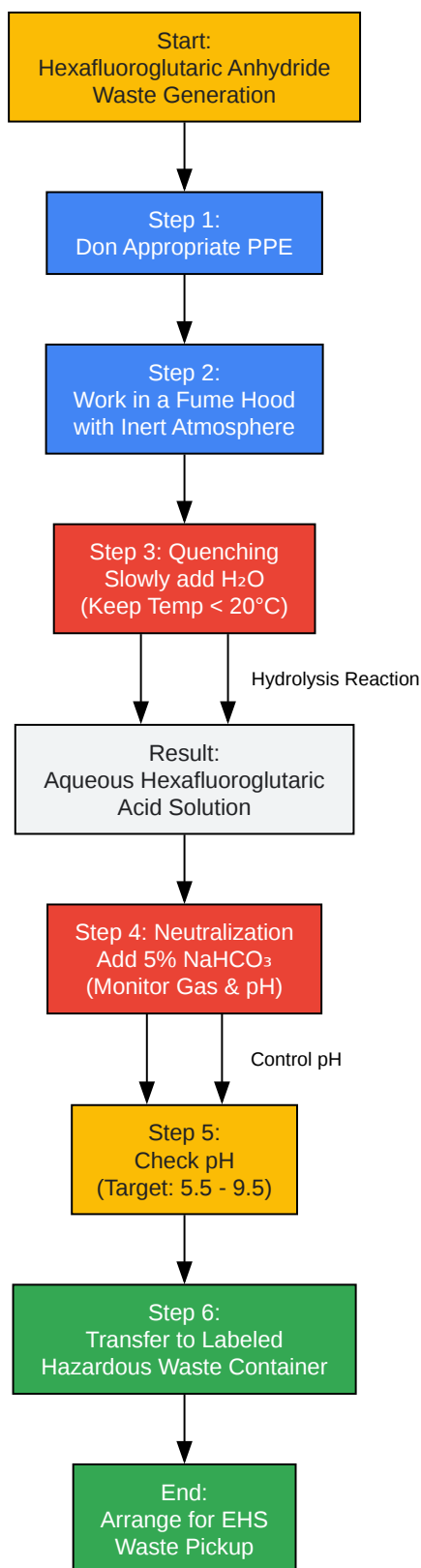
- Preparation: Don all required PPE and perform the entire procedure in a certified chemical fume hood. Place a three-neck round-bottom flask equipped with a stir bar, a dropping funnel, and a gas inlet in an ice bath on a stir plate.
- Inert Atmosphere: Purge the flask with an inert gas like nitrogen or argon to displace moisture and air.[\[15\]](#)
- Dilution (Optional): If the waste is concentrated, it can be diluted with a dry, inert solvent (e.g., toluene) to better control the reaction temperature.
- Quenching (Hydrolysis):
  - Begin stirring the waste solution in the flask.
  - Slowly add cold water dropwise from the dropping funnel. Acid anhydrides react with water to form carboxylic acids.[\[16\]](#)[\[17\]](#) This reaction can be exothermic. Maintain the temperature of the reaction mixture below 20°C using the ice bath.
  - Continue adding water until the reaction ceases (no more heat generation). The product of this hydrolysis is Hexafluoroglutaric acid.

- Neutralization:
  - Once the hydrolysis is complete, slowly add a 5% sodium bicarbonate solution to the flask to neutralize the resulting acid. Be cautious as this will generate carbon dioxide gas.[\[18\]](#)
  - Monitor the pH of the solution using pH indicator strips or a pH meter. Continue adding the bicarbonate solution until the pH is between 5.5 and 9.5.[\[19\]](#)
- Waste Collection:
  - Transfer the neutralized aqueous solution to a properly labeled hazardous waste container.[\[15\]](#)
  - Indicate all components of the solution on the waste label.
  - Arrange for pickup by your institution's hazardous waste disposal service.[\[10\]](#)

## Data Presentation

Parameter	Value	Reference
Chemical Formula	C <sub>5</sub> F <sub>6</sub> O <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	222.04 g/mol	<a href="#">[2]</a>
Boiling Point	72 °C	<a href="#">[2]</a>
Density	1.654 g/mL at 25 °C	<a href="#">[2]</a>
Hazard Class	8 (Corrosive)	<a href="#">[3]</a>
UN Number	3265	<a href="#">[20]</a>
Recommended Neutral pH Range for Aqueous Waste	5.5 - 9.5	<a href="#">[19]</a>

## Mandatory Visualization



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Caption: Waste Disposal Workflow for **Hexafluoroglutaric Anhydride**.

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